

# Monazite Geochronology Technical Support Center: Thorium Disequilibrium Correction

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## Compound of Interest

Compound Name: Monazite

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with U-Th-Pb geochronology of young **monazites**. Our focus is on addressing the challenges associated with correcting for thorium disequilibrium.

## Frequently Asked Questions (FAQs)

Q1: What is thorium disequilibrium in the context of **monazite** dating?

A1: Thorium disequilibrium in U-Pb geochronology of **monazite** refers to a state where the activity of an intermediate daughter nuclide in the uranium decay chain is not equal to the activity of its parent uranium isotope. In young **monazites**, the most significant issue is the initial incorporation of excess an intermediate decay product of  $^{238}\text{U}$ , into the crystal lattice.<sup>[1]</sup> **Monazite** readily incorporates Th into its structure, leading to an excess of  $^{206}\text{Pb}$  as the  $^{230}\text{Th}$  decays. This excess  $^{206}\text{Pb}$  is not derived from the in-situ decay of uranium within the **monazite** since its crystallization, and if uncorrected, will lead to an overestimation of the calculated age.

Q2: Why is this a particular problem for young **monazites**?

A2: The effect of initial  $^{230}\text{Th}$  disequilibrium is most pronounced in young minerals (typically younger than 350,000 years, which is approximately five half-lives of  $^{230}\text{Th}$ ).<sup>[2]</sup> In older **monazites**, the excess  $^{206}\text{Pb}$  from initial  $^{230}\text{Th}$  becomes a negligible proportion of the total radiogenic Pb that has accumulated over a long period. However, in young **monazites**, this

initial unsupported  $^{206}\text{Pb}$  can be a significant component of the total measured  $^{206}\text{Pb}$ , leading to erroneously old ages if not corrected.

Q3: What are the signs in my data that might indicate a thorium disequilibrium problem?

A3: Several indicators in your analytical data can point towards a thorium disequilibrium issue:

- **Discordant U-Pb Ages:** If you are calculating both  $^{207}\text{Pb}/^{235}\text{U}$  and  $^{206}\text{Pb}/^{238}\text{U}$  ages, a significant discordance where the  $^{206}\text{Pb}/^{238}\text{U}$  age is older than the  $^{207}\text{Pb}/^{235}\text{U}$  age in young samples can be a red flag.
- **Correlation of Age with Th/U Ratio:** If you observe a positive correlation between the calculated age and the Th/U ratio of different analytical spots within the same grain or sample, it may suggest the influence of excess  $^{206}\text{Pb}$  from  $^{230}\text{Th}$  decay.
- **Geologically Implausible Ages:** If the calculated **monazite** ages are significantly older than the known or expected geological context of the host rock, initial  $^{230}\text{Th}$  disequilibrium should be considered as a potential cause.

Q4: How can I correct for initial  $^{230}\text{Th}$  disequilibrium?

A4: Correcting for initial  $^{230}\text{Th}$  disequilibrium involves estimating the amount of excess  $^{206}\text{Pb}$  and subtracting it from the measured  $^{206}\text{Pb}$ . A common approach involves using the Th/U ratio of the host rock or melt from which the **monazite** crystallized.<sup>[1]</sup> The assumption is that the initial  $^{230}\text{Th}/^{232}\text{Th}$  ratio in the **monazite** was the same as that in the surrounding magma or fluid. More advanced methods may involve analyzing co-genetic minerals with different Th/U ratios to constrain the initial  $^{230}\text{Th}/^{238}\text{U}$  activity ratio. For young zircons, which face a similar issue, revised equations have been proposed to account for both the growth and decay of  $^{230}\text{Th}$ .<sup>[2]</sup>

Q5: What analytical techniques are best suited for identifying and correcting for thorium disequilibrium?

A5: High-precision analytical techniques are crucial. While Electron Probe Microanalysis (EPMA) is valuable for its high spatial resolution and ability to map elemental domains, mass spectrometry techniques are generally preferred for their ability to measure isotopic ratios with higher precision.<sup>[3]</sup> Techniques such as Laser Ablation Inductively Coupled Plasma Mass

Spectrometry (LA-ICP-MS), Secondary Ion Mass Spectrometry (SIMS), and Isotope Dilution Thermal Ionization Mass Spectrometry (ID-TIMS) are powerful tools for this purpose.<sup>[4]</sup>

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Calculated monazite age is significantly older than expected.	Initial $^{230}\text{Th}$ disequilibrium is a likely cause, especially in young samples.	1. Analyze the Th/U ratio of the whole rock or glass matrix to estimate the initial $^{230}\text{Th}/^{232}\text{Th}$ ratio. 2. Apply a $^{230}\text{Th}$ disequilibrium correction to your age calculations. 3. If possible, analyze other U-bearing minerals with different Th/U ratios from the same sample to better constrain the initial conditions.
U-Pb ages are discordant, with $^{206}\text{Pb}/^{238}\text{U}$ age being older.	This is a classic symptom of excess $^{206}\text{Pb}$ from initial $^{230}\text{Th}$ .	1. Prioritize the $^{207}\text{Pb}/^{235}\text{U}$ age for very young samples, as it is unaffected by $^{230}\text{Th}$ disequilibrium. However, its precision may be low. 2. Use a Tera-Wasserburg concordia diagram, which can help visualize the effects of initial $^{230}\text{Th}$ . 3. Apply a robust $^{230}\text{Th}$ disequilibrium correction and check if it brings the ages into concordance.
Significant scatter in ages from a single monazite grain.	This could be due to complex zoning, Pb loss, or variable initial $^{230}\text{Th}$ incorporation.	1. Perform detailed elemental mapping (Th, U, Y, Pb) to identify different growth zones. [5] 2. Analyze each zone separately. 3. Consider the possibility of Pb loss in some domains and exclude those analyses from the final age calculation. 4. Use an isochron approach (e.g., a Th/Pb vs. U/Pb isochron) which can help

to correct for common Pb and may reveal age variations.

Negative calculated age after correction.

Overcorrection for initial  $^{230}\text{Th}$ .

1. Re-evaluate the assumed initial  $^{230}\text{Th}/^{232}\text{Th}$  ratio. The whole-rock value may not be representative of the melt from which the monazite crystallized. 2. Consider if there has been recent U mobility, which could affect the present-day U concentrations.

## Experimental Protocols

### Protocol 1: Sample Preparation for In-Situ Monazite Analysis

- Mounting and Polishing:
  - Mount **monazite** grains in an epoxy resin puck.
  - Grind the surface using a series of progressively finer abrasive papers.
  - Polish the surface to a mirror finish using diamond suspensions (e.g., 6  $\mu\text{m}$ , 1  $\mu\text{m}$ ) and a final polish with colloidal silica.
  - Crucially, for Pb analysis, avoid any lead-based laps or polishing compounds. Use lead-free polishing materials to prevent contamination.[\[6\]](#)
- Cleaning:
  - Thoroughly clean the polished mounts in an ultrasonic bath with deionized water, followed by ethanol, to remove any polishing residue.
- Carbon Coating:

- Apply a thin, uniform coat of carbon to the sample surface to ensure electrical conductivity for electron beam analysis (EPMA or SEM).

## Protocol 2: $^{230}\text{Th}$ Disequilibrium Correction using Whole-Rock Data

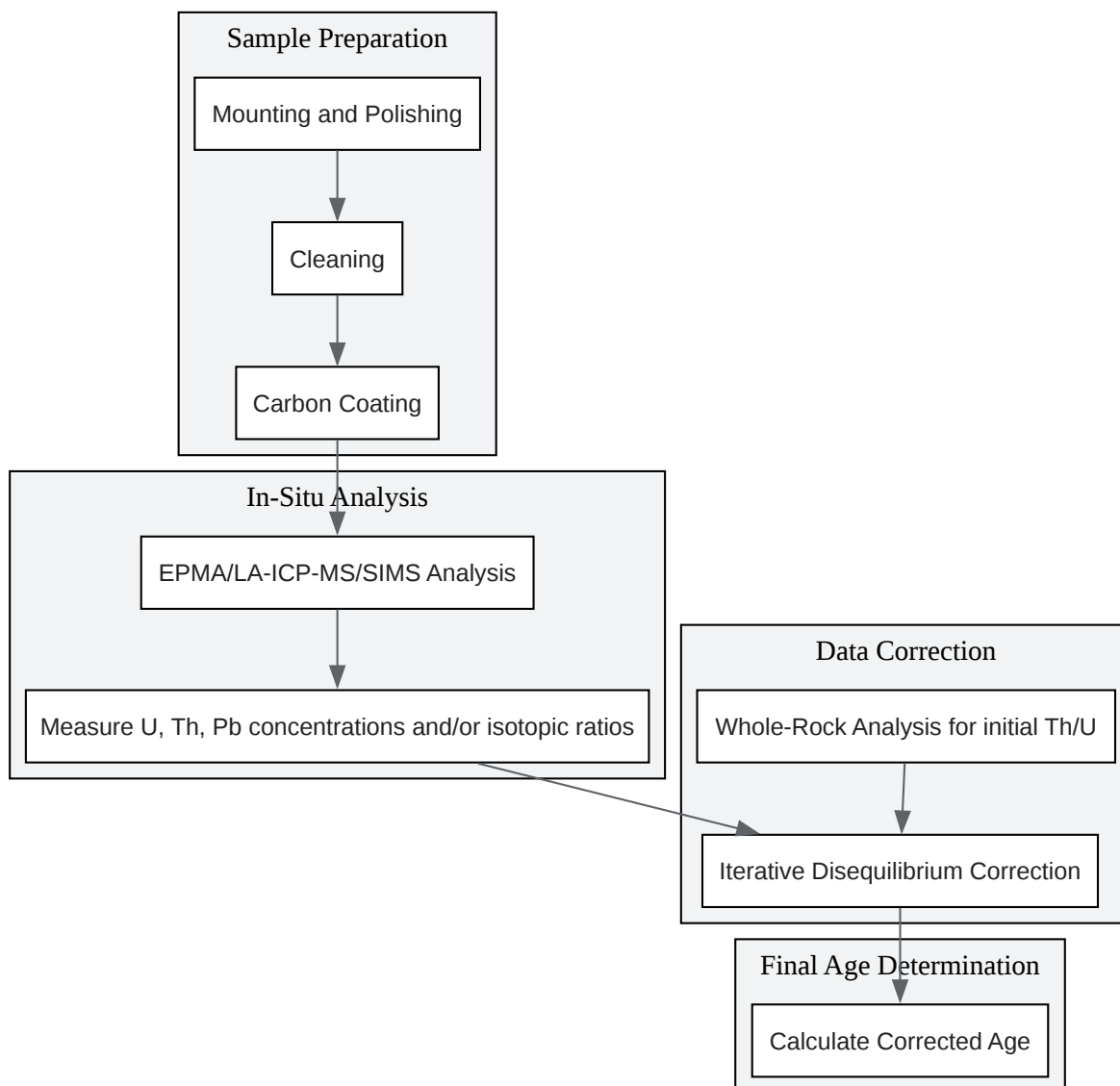
- Whole-Rock Analysis:
  - Obtain a representative sample of the host rock from which the **monazite** was separated.
  - Analyze the whole-rock sample for U and Th concentrations and isotopic ratios using a high-precision technique like ID-TIMS or ICP-MS.
- Calculation of Initial Activity Ratios:
  - Calculate the  $(^{230}\text{Th}/^{238}\text{U})$  and  $(^{232}\text{Th}/^{238}\text{U})$  activity ratios of the whole rock. In young volcanic rocks, it is often assumed that the magma was in secular equilibrium, meaning the  $(^{230}\text{Th}/^{238}\text{U})$  activity ratio was 1.
- Correction Equation:
  - A simplified equation to correct the measured  $^{206}\text{Pb}/^{238}\text{U}$  ratio is:

$$(^{206}\text{Pb}/^{238}\text{U})_{\text{corrected}} = (^{206}\text{Pb}/^{238}\text{U})_{\text{measured}} - (\lambda_{238} / (\lambda_{230} - \lambda_{238})) * ((^{230}\text{Th}/^{238}\text{U})_{\text{initial}} - 1) * (1 - e^{-(\lambda_{230} - \lambda_{238})t})$$

Where:

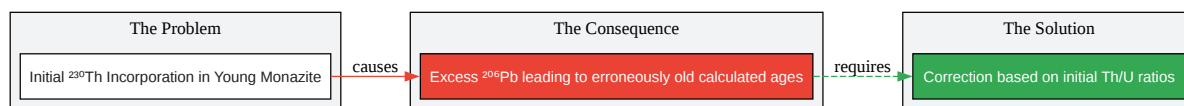
- $\lambda_{238}$  and  $\lambda_{230}$  are the decay constants for  $^{238}\text{U}$  and  $^{230}\text{Th}$ , respectively.
- $t$  is the age of the sample.
- $(^{230}\text{Th}/^{238}\text{U})_{\text{initial}}$  is the initial activity ratio in the magma.
- Since the age ( $t$ ) is the unknown, this equation must be solved iteratively.

## Visualizations



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Caption: Workflow for **monazite** dating with thorium disequilibrium correction.



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Caption: The logical relationship of thorium disequilibrium in **monazite** dating.

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